

# Solubility Profile of Sodium Hexanitrocobaltate(III): A Technical Guide

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## Compound of Interest

Compound Name: Sodium hexanitrocobaltate(III)

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This technical guide provides a comprehensive overview of the solubility of **sodium hexanitrocobaltate(III)** ( $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$ ), also known as sodium cobaltinitrite. The document summarizes available quantitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow for these procedures.

## Core Data: Solubility of Sodium Hexanitrocobaltate(III)

**Sodium hexanitrocobaltate(III)** is a yellow to orange crystalline powder.<sup>[1]</sup> Its solubility is a critical parameter for its application in various chemical and pharmaceutical processes. While extensively soluble in water, its solubility in organic solvents is less documented.

## Quantitative Solubility Data

The available quantitative data for the solubility of **sodium hexanitrocobaltate(III)** is presented in the table below. It is important to note that while qualitative descriptions of its solubility in some organic solvents exist, specific quantitative measurements are not readily available in the reviewed literature.

Solvent	Temperature (°C)	Solubility
Water	20	720 g/L[2]
Ethanol	Not Specified	Slightly Soluble[3]
Dilute Acetic Acid	Not Specified	Insoluble[1]

Further research is required to quantify the solubility of **sodium hexanitrocobaltate(III)** in a wider range of organic solvents.

## Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for various research and development applications. The following are detailed methodologies for key experiments to determine the solubility of inorganic salts like **sodium hexanitrocobaltate(III)**.

### Isothermal Saturation Method

This gravimetric method is a fundamental technique for determining the equilibrium solubility of a solute in a solvent at a constant temperature.

Materials:

- **Sodium hexanitrocobaltate(III)**
- Selected solvent (e.g., water, ethanol)
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flask
- Pipettes
- Evaporating dish
- Drying oven

#### Procedure:

- Add an excess amount of **sodium hexanitrocobaltate(III)** to a known volume of the chosen solvent in a sealed container.
- Place the container in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). The presence of undissolved solid is necessary to confirm saturation.
- Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant liquid using a pre-heated or pre-cooled pipette to avoid temperature fluctuations that could alter solubility.
- Transfer the aliquot to a pre-weighed evaporating dish.
- Evaporate the solvent in a drying oven at a temperature that will not decompose the solute.
- Once the solvent is fully evaporated, cool the evaporating dish in a desiccator and weigh it.
- The mass of the dissolved solid can be determined by subtracting the initial weight of the evaporating dish.
- Calculate the solubility in grams per liter (g/L) or other desired units.

## Spectroscopic Method

This method is suitable for compounds that absorb light in the UV-Vis spectrum and can be highly sensitive, especially for sparingly soluble substances.[\[4\]](#)

#### Materials:

- **Sodium hexanitrocobaltate(III)**
- Selected solvent
- UV-Vis spectrophotometer

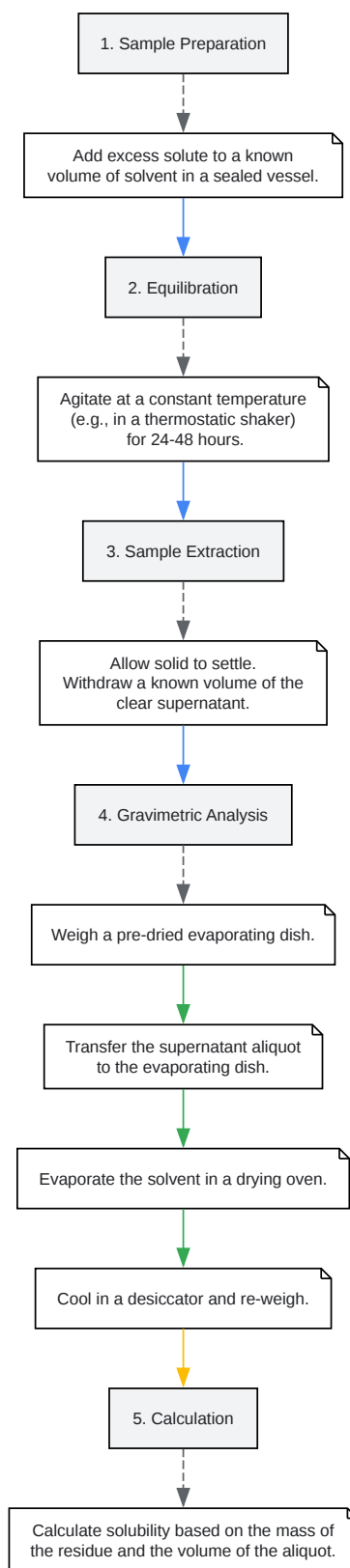
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Preparation of a Calibration Curve:
  - Prepare a series of standard solutions of **sodium hexanitrocobaltate(III)** of known concentrations in the chosen solvent.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ).
  - Plot a graph of absorbance versus concentration to create a calibration curve.
- Preparation of a Saturated Solution:
  - Prepare a saturated solution of **sodium hexanitrocobaltate(III)** in the solvent as described in the Isothermal Saturation Method (steps 1-4).
- Measurement and Calculation:
  - Withdraw a known volume of the clear supernatant from the saturated solution.
  - Dilute the supernatant with a known volume of the solvent to bring the absorbance within the range of the calibration curve.
  - Measure the absorbance of the diluted solution at  $\lambda_{\text{max}}$ .
  - Use the calibration curve to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution, accounting for the dilution factor. This concentration represents the solubility.

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of solubility using the isothermal saturation and gravimetric analysis method.



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Caption: Workflow for Gravimetric Solubility Determination.

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## References

- 1. Sodium cobaltinitrite [chembk.com]
- 2. itwreagents.com [itwreagents.com]
- 3. Sodium Cobaltinitrite SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. scirp.org [scirp.org]
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